

8-Bromoquinolin-4(1H)-one molecular formula and weight

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Compound of Interest

Compound Name: **8-Bromoquinolin-4(1H)-one**

Cat. No.: **B1280202**

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In-Depth Technical Guide: 8-Bromoquinolin-4(1H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **8-Bromoquinolin-4(1H)-one**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference.

Physicochemical Properties

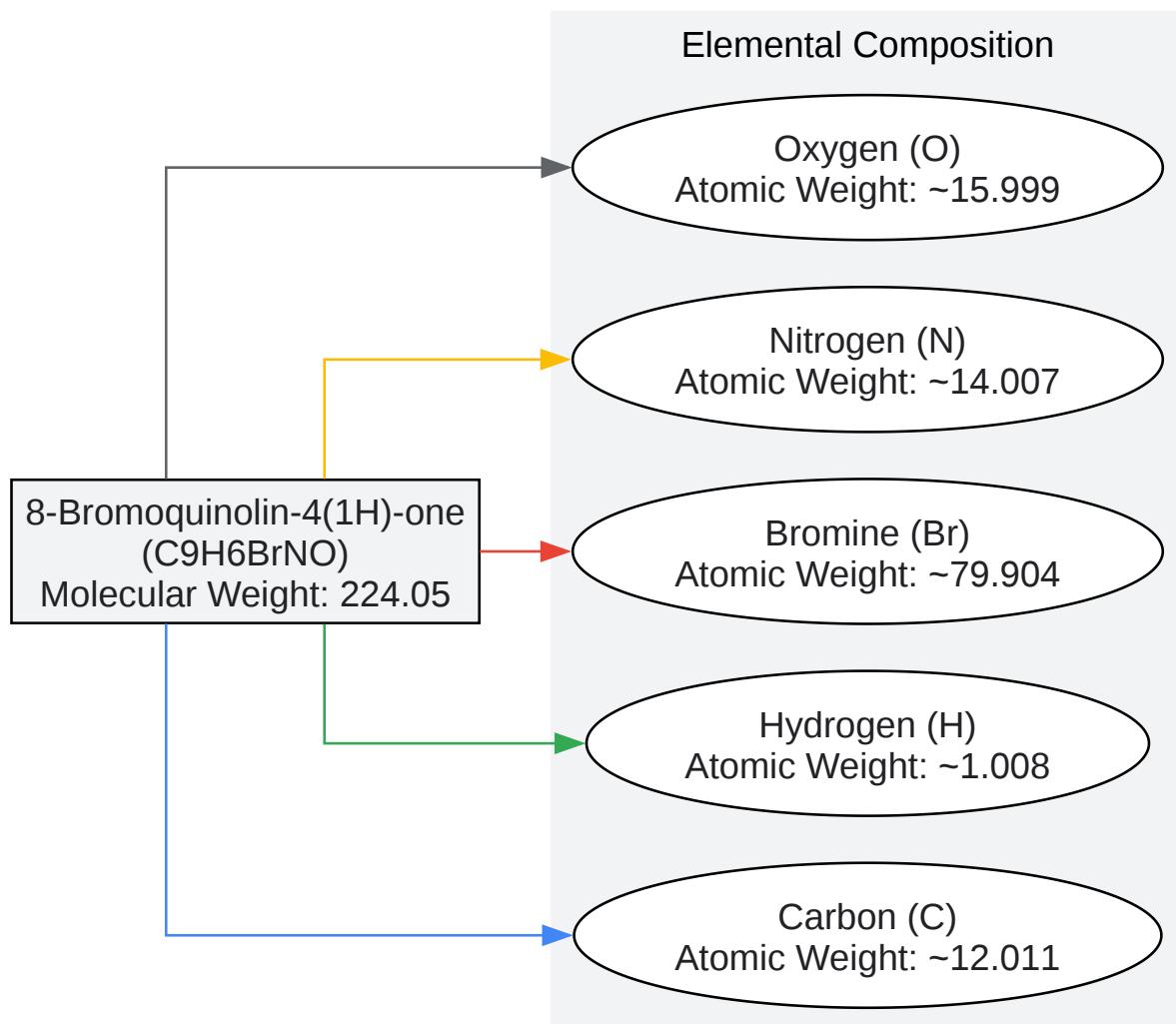
The fundamental molecular characteristics of **8-Bromoquinolin-4(1H)-one** are summarized below. These values are critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Identifier	Value
Molecular Formula	C9H6BrNO ^[1]
Molecular Weight	224.05 g/mol ^[1]

Synonyms for this compound include 8-bromoquinolin-4-ol and 8-Bromo-4-quinolinol.^[1]

Logical Relationship of Molecular Components

The following diagram illustrates the elemental composition of **8-Bromoquinolin-4(1H)-one**, highlighting the constituent atoms that contribute to its overall molecular weight.



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Caption: Elemental composition of **8-Bromoquinolin-4(1H)-one**.

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References

- 1. chembk.com [chembk.com]
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